

Benzoylacetoneitrile: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: 3-Oxo-4-phenylbutanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of benzoylacetoneitrile, a key intermediate in the synthesis of various pharmaceutical compounds. [1] Understanding these properties is fundamental for its handling, reaction optimization, and overall application in drug discovery and development.

Core Physical Properties

Benzoylacetoneitrile is a white to light yellow crystalline powder.[1] Its key physical characteristics, the melting and boiling points, are crucial for determining its purity and for designing appropriate experimental conditions.

Data Presentation

The following table summarizes the reported melting and boiling points for benzoylacetoneitrile from various sources.

| Physical Property | Value | Conditions | Source(s) |
|-------------------|--------------|----------------|--------------|
| Melting Point | 82-83 °C | (lit.) | [1][2][3] |
| 78.0-84.0 °C | (clear melt) | [4][5] | |
| 78-82 °C | [6] | | |
| 80.5 °C | [7] | | |
| Boiling Point | 160 °C | 10 mmHg (lit.) | [1][2][3][7] |

Experimental Protocols

Accurate determination of melting and boiling points is essential for verifying the identity and purity of a benzoylacetonitrile sample. Standard laboratory procedures for these measurements are detailed below.

Determination of Melting Point

The melting point of benzoylacetonitrile can be determined using a capillary tube method with a melting point apparatus, such as a Mel-Temp or a Thiele tube.[8][9]

Methodology:

- Sample Preparation: A small amount of dry benzoylacetonitrile is finely powdered.[9] The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end, to a height of about 2-3 mm.[10]
- Apparatus Setup:
 - Mel-Temp Apparatus: The capillary tube is placed in the heating block of the apparatus.[11]
 - Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. The assembly is then immersed in a high-boiling point oil (like mineral oil or silicone oil) within the Thiele tube.[12][13]

- **Heating and Observation:** The sample is heated gradually, with the rate of heating slowed to 1-2 °C per minute as the expected melting point is approached.^{[8][9]} The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is the end of the melting range. For a pure compound, this range should be narrow, typically 0.5-1 °C.^[9]

Determination of Boiling Point

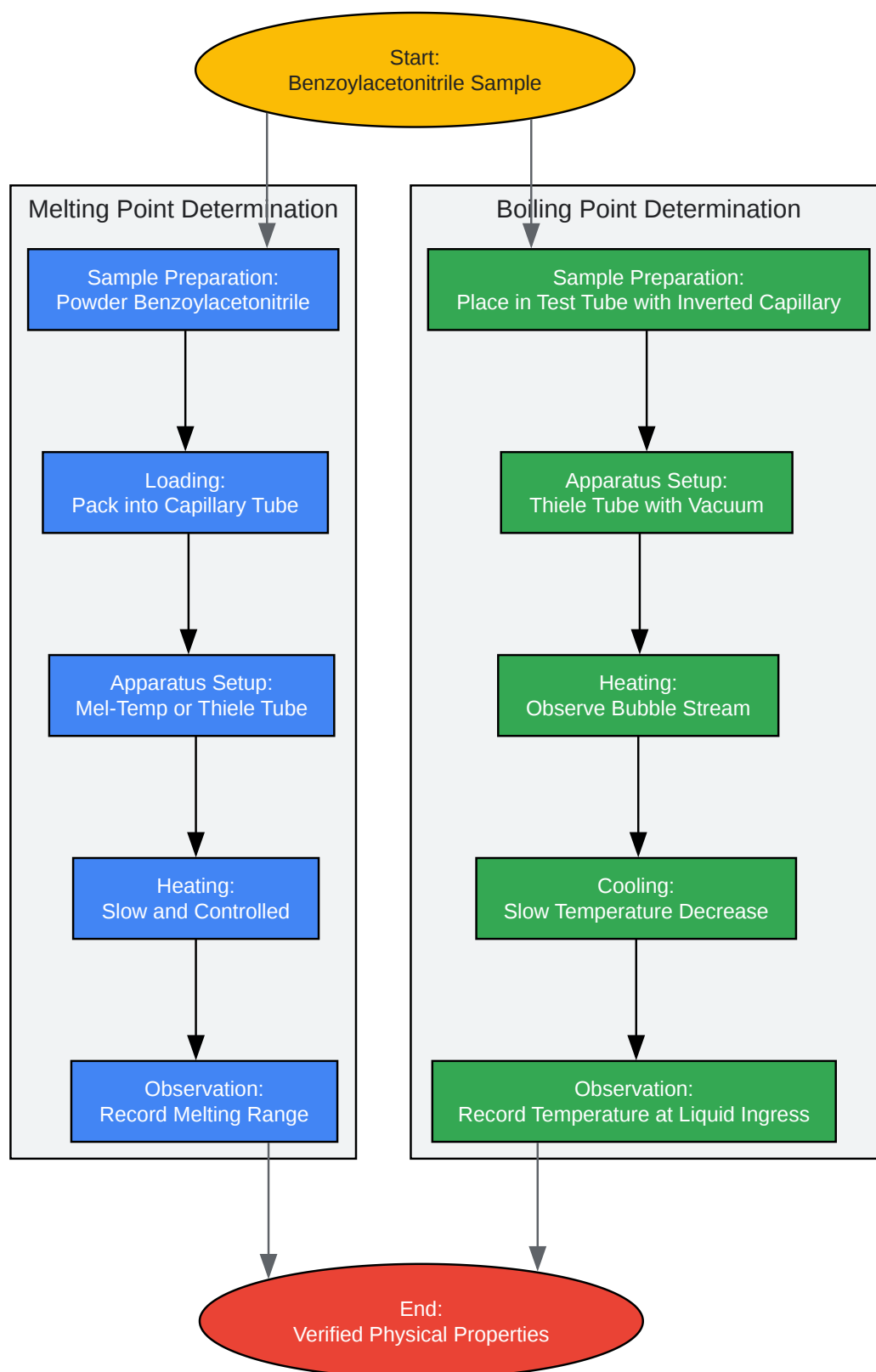
The boiling point of benzoylacetonitrile is determined at a reduced pressure due to its high boiling point at atmospheric pressure, which could lead to decomposition. The Thiele tube method or distillation can be adapted for this purpose.^{[14][15]}

Methodology (Thiele Tube Method at Reduced Pressure):

- **Sample Preparation:** A small amount of benzoylacetonitrile is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. This setup is then placed in a Thiele tube containing a suitable heating oil.^[13] The Thiele tube is connected to a vacuum source to reduce the pressure to the desired level (e.g., 10 mmHg).
- **Heating and Observation:** The apparatus is heated gently. As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.^{[13][14]} The heating is then discontinued, and the apparatus is allowed to cool slowly. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point at that specific pressure.^{[13][14]}

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of benzoylacetonitrile.



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Caption: Workflow for Determining the Physical Properties of Benzoylacetonitrile.

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